

Spectroscopic comparison of 4-methyl vs. 5-methylthiophene-2-carboxylic acid

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Compound of Interest

Compound Name: 4-Methylthiophene-2-carboxylic acid

Cat. No.: B077489

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A Spectroscopic Showdown: 4-Methyl vs. 5-Methylthiophene-2-Carboxylic Acid

A detailed comparative analysis of the spectroscopic signatures of **4-methylthiophene-2-carboxylic acid** and 5-methylthiophene-2-carboxylic acid, two closely related isomers with distinct spectral properties. This guide provides researchers, scientists, and drug development professionals with the experimental data and protocols necessary to differentiate and characterize these compounds.

The substitution pattern of a methyl group on the thiophene ring significantly influences the electronic environment and, consequently, the spectroscopic properties of thiophene-2-carboxylic acid. Understanding these differences is crucial for the unambiguous identification and characterization of these isomers in research and development. This guide presents a head-to-head comparison of **4-methylthiophene-2-carboxylic acid** and 5-methylthiophene-2-carboxylic acid using Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy.

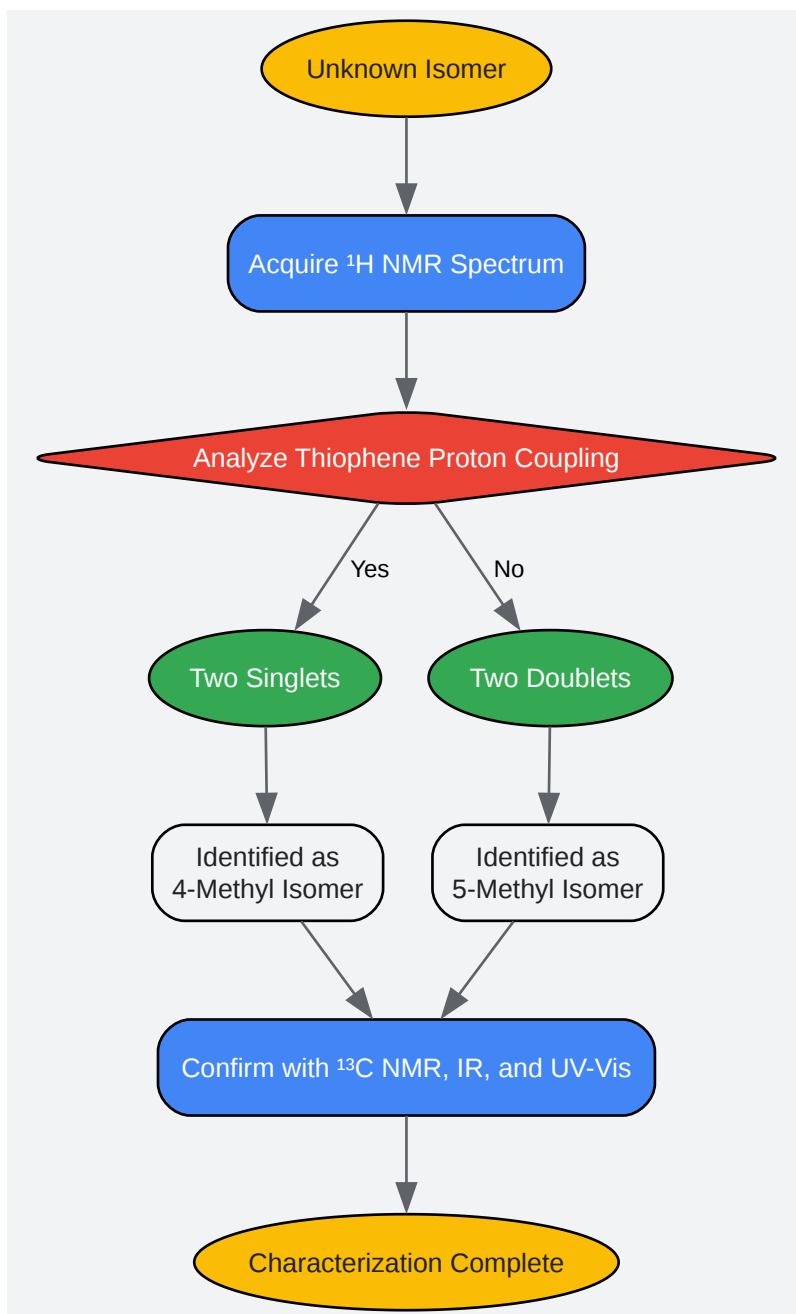
Structural Differences

The key distinction between the two isomers lies in the position of the methyl group relative to the carboxylic acid functional group on the thiophene ring. In **4-methylthiophene-2-carboxylic acid**, the methyl group is at the 4-position, while in the 5-methyl isomer, it is at the 5-position.

This seemingly minor structural variance leads to notable differences in their spectroscopic fingerprints.

5-Methylthiophene-2-carboxylic acid

4-Methylthiophene-2-carboxylic acid



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